

4-Nitropyridine N-oxide-d4 CAS number lookup

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Compound of Interest

Compound Name: 4-Nitropyridine N-oxide-d4

Cat. No.: B147375

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Technical Guide: 4-Nitropyridine N-oxide-d4

CAS Number: 119673-94-8

This technical guide provides an in-depth overview of **4-Nitropyridine N-oxide-d4**, a deuterated analogue of the versatile research compound 4-Nitropyridine N-oxide. This document is intended for researchers, scientists, and professionals in the fields of drug development and biochemical research. It covers the compound's properties, synthesis, and key applications, with a focus on its roles as a quorum sensing and Na,K-ATPase inhibitor.

Compound Properties

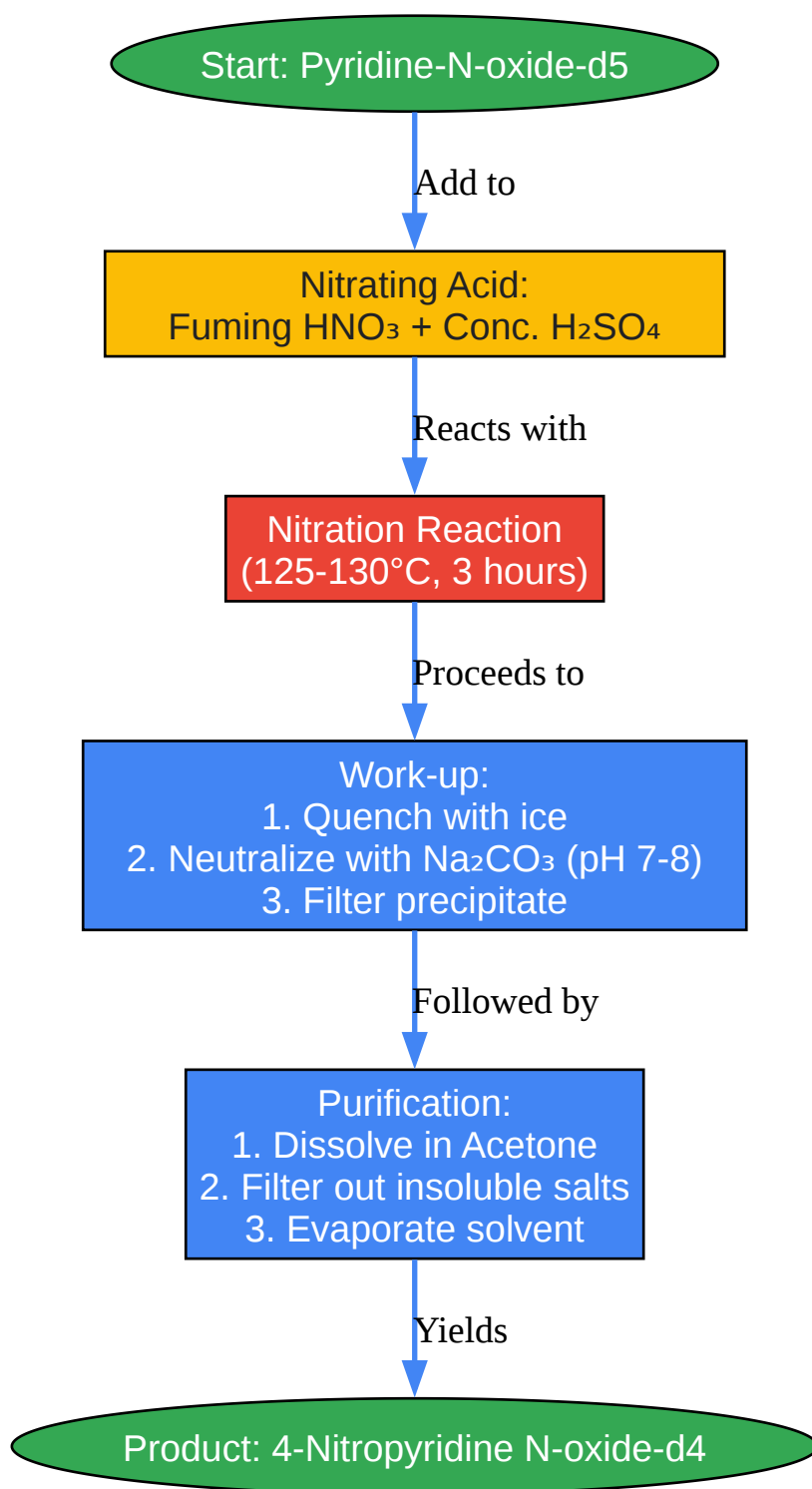
4-Nitropyridine N-oxide-d4 is the isotopically labeled version of 4-Nitropyridine N-oxide, where the four hydrogen atoms on the pyridine ring are replaced with deuterium. This labeling is particularly useful for metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based assays.

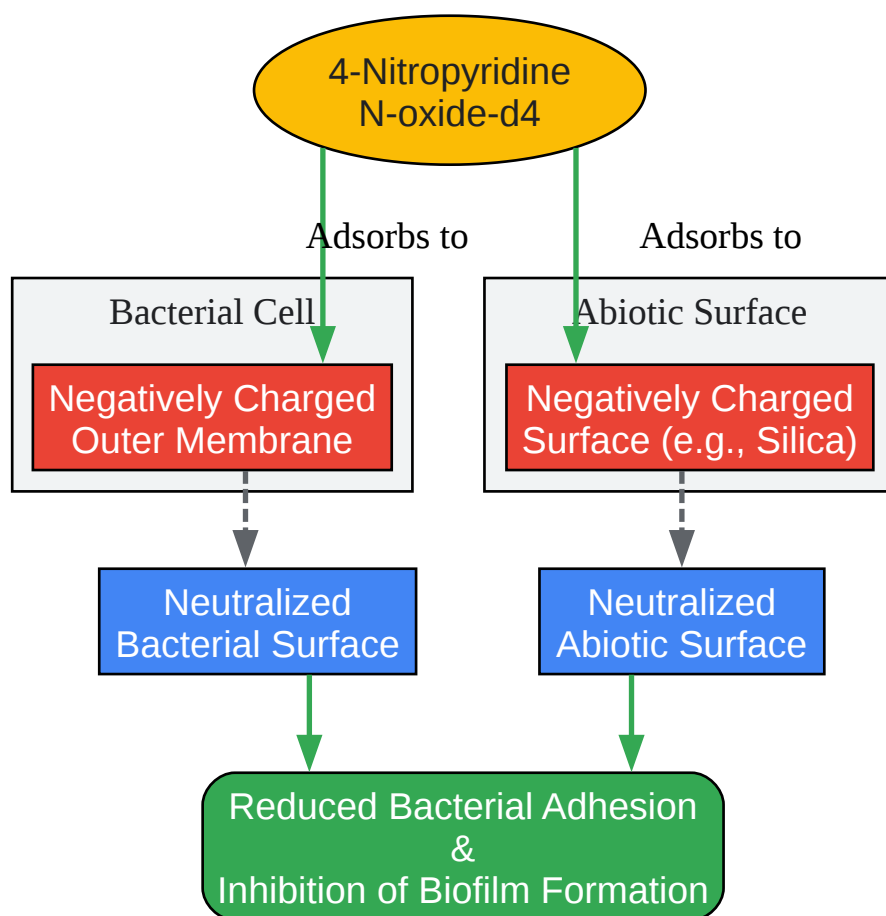
Property	Value	Citation(s)
CAS Number	119673-94-8	[1][2][3]
Molecular Formula	C ₅ D ₄ N ₂ O ₃	[1]
Molecular Weight	144.12 g/mol	[1]
Appearance	Light yellow to yellow crystalline powder (for non-deuterated)	[4]
Melting Point	159-162 °C (for non-deuterated)	[5]
Storage Temperature	2-8°C	[6]

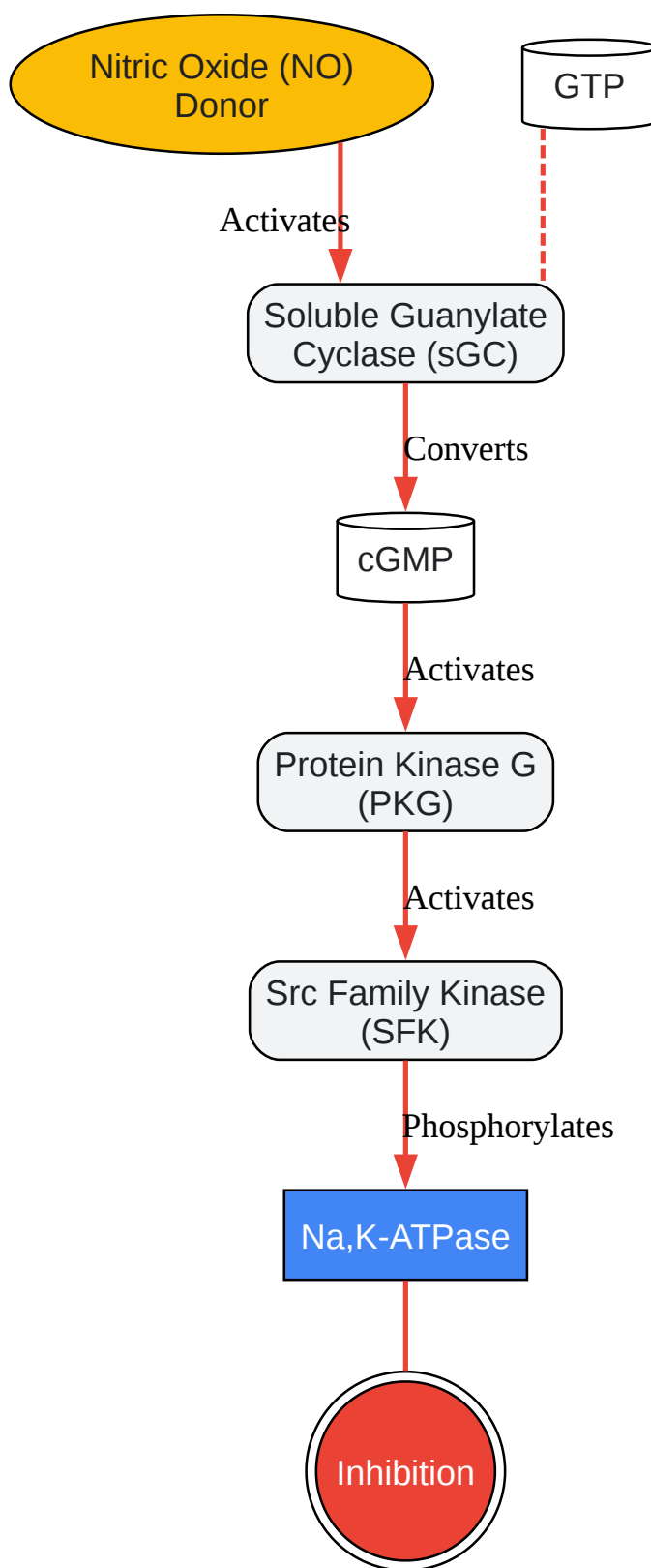
Synthesis of 4-Nitropyridine N-oxide

The synthesis of **4-Nitropyridine N-oxide-d4** follows the same principles as its non-deuterated counterpart, with the crucial difference of starting with a deuterated precursor. The general and most common method is the nitration of pyridine-N-oxide using a mixture of fuming nitric acid and concentrated sulfuric acid.

Synthesis Workflow







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